

gold acetate CAS number and material identification

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Compound of Interest

Compound Name: Gold acetate

Cat. No.: B15286683

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Gold Acetate: A Technical Guide for Researchers

Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **gold acetate**, with a primary focus on gold(III) acetate, a compound of significant interest in catalysis, materials science, and medicine. This document details its material identification, synthesis, and characterization, including experimental protocols. Furthermore, it explores its role in the synthesis of gold nanoparticles and its mechanism of action as an inhibitor of thioredoxin reductase, a key enzyme in cellular redox regulation.

Material Identification

Gold exists in various oxidation states, leading to different forms of **gold acetate**. The most well-characterized of these is gold(III) acetate.

Gold(III) Acetate

Gold(III) acetate, also known as auric acetate, is a yellow to brown solid compound.^{[1][2]} It is the most common and extensively studied form of **gold acetate**.

Table 1: Physicochemical Properties of Gold(III) Acetate

Property	Value	Reference(s)
CAS Number	15804-32-7	[2][3]
Chemical Formula	C ₆ H ₉ AuO ₆	[3]
Molecular Weight	374.10 g/mol	[3]
Appearance	Yellow to brown powder/solid	[1][2][4]
Decomposition Temperature	~170-180 °C	[2]
Solubility	Slightly soluble in water	[2][5]

Gold(I) Acetate

Information on gold(I) acetate is less prevalent in the scientific literature. While some chemical databases list its molecular formula as C₂H₃AuO₂, a specific CAS number is not consistently reported.[6]

Synthesis of Gold(III) Acetate

The primary method for synthesizing gold(III) acetate involves the reaction of gold(III) hydroxide with glacial acetic acid.[2]

Reaction: $\text{Au(OH)}_3 + 3\text{CH}_3\text{COOH} \rightarrow \text{Au(CH}_3\text{COO)}_3 + 3\text{H}_2\text{O}$ [2]

An alternative approach involves the ligand exchange of chloroauric acid (HAuCl₄) with a hydroxide source to form gold(III) hydroxide, which is then reacted with acetic acid.[7]

Experimental Protocols for Characterization

Accurate characterization of gold(III) acetate is crucial for its application in research and development. The following sections outline the methodologies for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a specific, detailed protocol for ¹H NMR of gold(III) acetate is not readily available in the reviewed literature, general principles for obtaining NMR spectra of organometallic complexes can be applied.

Experimental Protocol (General):

- **Sample Preparation:** Dissolve a small amount of gold(III) acetate in a suitable deuterated solvent. Given its limited solubility in water, deuterated organic solvents should be tested.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer.
- **Data Acquisition:** Acquire the ^1H NMR spectrum. The chemical shifts of the acetate protons would be of primary interest. Due to the presence of the gold atom, peak broadening may be observed.
- **Data Analysis:** Integrate the proton signals to confirm the ratio of acetate ligands to the gold center.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a valuable tool for identifying the functional groups present in gold(III) acetate, particularly the carboxylate groups of the acetate ligands.

Experimental Protocol:

- **Sample Preparation:** Prepare a sample of gold(III) acetate as a KBr pellet or as a thin film on a suitable substrate.
- **Instrumentation:** Use a standard FT-IR spectrometer.
- **Data Acquisition:** Record the infrared spectrum over a relevant wavenumber range (e.g., $4000\text{--}400\text{ cm}^{-1}$).
- **Data Analysis:** Identify the characteristic absorption bands for the C=O and C-O stretching vibrations of the acetate ligands. The positions of these bands can provide information about the coordination mode of the acetate groups to the gold center.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal stability and decomposition of gold(III) acetate.

Experimental Protocol:

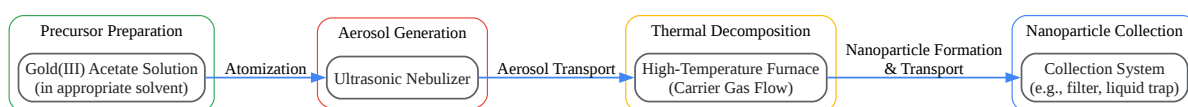
- **Sample Preparation:** Place a small, accurately weighed amount of gold(III) acetate into an appropriate TGA/DSC pan.
- **Instrumentation:** Use a simultaneous TGA/DSC instrument.
- **Data Acquisition:** Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- **Data Analysis:** The TGA curve will show weight loss as a function of temperature, indicating the decomposition of the compound to metallic gold.[2] The DSC curve will show endothermic or exothermic peaks associated with thermal events like decomposition.

Applications in Nanoparticle Synthesis

Gold(III) acetate is a key precursor for the synthesis of gold nanoparticles (AuNPs), particularly through methods like ultrasonic spray pyrolysis.[8] The thermal decomposition of gold(III) acetate at elevated temperatures leads to the formation of metallic gold nanoparticles.[2]

Experimental Workflow: Ultrasonic Spray Pyrolysis for AuNP Synthesis

The following diagram illustrates a typical workflow for the synthesis of gold nanoparticles from a gold(III) acetate precursor using ultrasonic spray pyrolysis.



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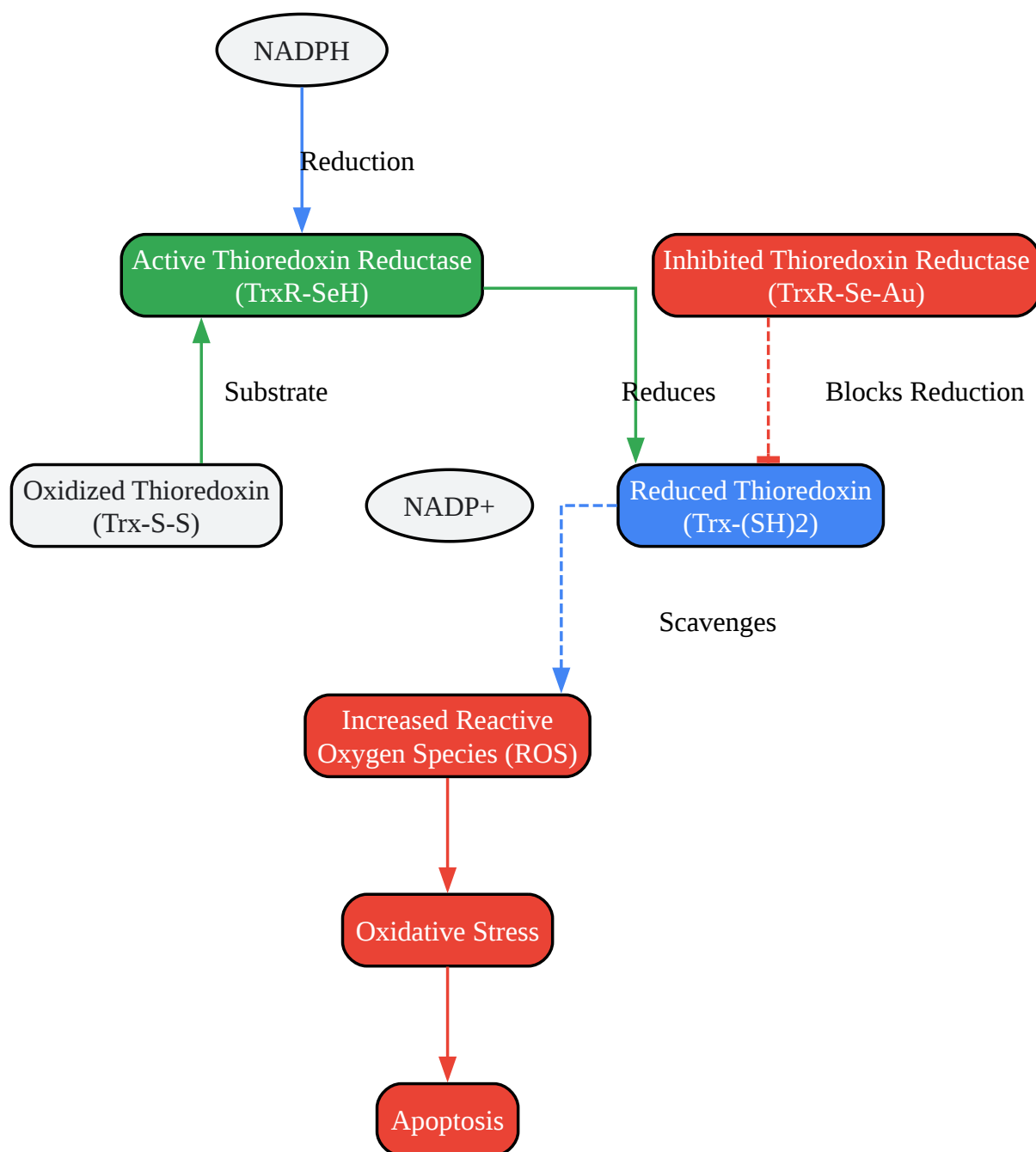
Fig 1. Workflow for AuNP synthesis via ultrasonic spray pyrolysis.

Biological Activity: Inhibition of Thioredoxin Reductase

Gold(III) compounds, including complexes derived from gold(III) acetate, have shown significant potential as anticancer agents.^[9] One of their primary mechanisms of action is the inhibition of thioredoxin reductase (TrxR), a key selenoenzyme involved in maintaining the cellular redox balance.^{[1][9][10][11]}

Signaling Pathway of Thioredoxin Reductase Inhibition

The inhibition of TrxR by gold(III) compounds disrupts the thioredoxin system, leading to an increase in intracellular reactive oxygen species (ROS), oxidative stress, and ultimately, apoptosis (programmed cell death).



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Fig 2. Inhibition of Thioredoxin Reductase by Gold(III) Compounds.

This guide provides a foundational understanding of **gold acetate** for researchers and professionals in related fields. Further investigation into the specific reaction kinetics, optimization of nanoparticle synthesis, and the full spectrum of biological activities will continue to be areas of active research.

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References

- 1. researchgate.net [researchgate.net]
- 2. Gold(III) acetate - Wikipedia [en.wikipedia.org]
- 3. scbt.com [scbt.com]
- 4. americanelements.com [americanelements.com]
- 5. GOLD (III) ACETATE CAS#: 15804-32-7 [m.chemicalbook.com]
- 6. GOLD ACETATE [chemicalbook.com]
- 7. reddit.com [reddit.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Gold complexes inhibit mitochondrial thioredoxin reductase: consequences on mitochondrial functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. research.rug.nl [research.rug.nl]
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